

How to store and handle Epelsiban for long-term research

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Compound of Interest

Compound Name: *Epelsiban*

Cat. No.: *B1671370*

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Epelsiban Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and handling of **Epelsiban** for research purposes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Epelsiban** powder?

A1: For long-term stability, **Epelsiban** in its solid (powder) form should be stored at -20°C. Under these conditions, it is expected to remain stable for up to three years. For shorter periods, storage at 4°C is acceptable for up to two years.^[1]

Q2: How should I store **Epelsiban** once it is dissolved in a solvent?

A2: Once dissolved, stock solutions of **Epelsiban** should be stored at -80°C for long-term storage, where it can be stable for up to six months. For short-term storage of one month, -20°C is suitable.^[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q3: What is the solubility of **Epelsiban**?

A3: **Epelsiban**, as the besylate salt, has good aqueous solubility at 33 mg/ml.^[2] For in vitro studies, it is often dissolved in dimethyl sulfoxide (DMSO).^[1]

Q4: Is **Epelsiban** sensitive to light?

A4: While specific photostability data for **Epelsiban** is not readily available, it is good laboratory practice to protect all research compounds from light, especially during long-term storage and when in solution. Store solutions in amber vials or tubes wrapped in foil.

Q5: How should **Epelsiban** be shipped?

A5: **Epelsiban** is stable at room temperature for the duration of ordinary shipping and customs processing.^[1]

Troubleshooting Guides

Problem: I am having trouble dissolving **Epelsiban**.

- Solution 1: Check the solvent. While **Epelsiban** has aqueous solubility, for research purposes, organic solvents like DMSO are commonly used to prepare concentrated stock solutions.^[1]
- Solution 2: Gentle warming. If solubility in a specific buffer is an issue, gentle warming (e.g., to 37°C) and vortexing may aid dissolution. However, be cautious of potential degradation at elevated temperatures.
- Solution 3: Sonication. A brief sonication in a water bath can also help to break up any aggregates and facilitate dissolution.

Problem: I am concerned about the stability of my **Epelsiban** stock solution.

- Solution 1: Aliquot your stock solution. To minimize degradation from repeated freeze-thaw cycles, it is highly recommended to prepare single-use aliquots of your stock solution.
- Solution 2: Perform a quality control check. If you suspect degradation, you can perform analytical tests such as High-Performance Liquid Chromatography (HPLC) to check the purity of your compound against a reference standard.
- Solution 3: Use freshly prepared solutions for critical experiments. To ensure the highest accuracy in your experiments, always use freshly prepared working solutions from a frozen stock.

Data Presentation

Table 1: Recommended Storage Conditions for **Epelsiban**

Form	Storage Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Data sourced from InvivoChem.[\[1\]](#)

Table 2: Solubility of **Epelsiban**

Solvent	Solubility	Notes
Aqueous (as besylate salt)	33 mg/ml	[2]
DMSO	Soluble	A common solvent for preparing stock solutions for in vitro use. [1]

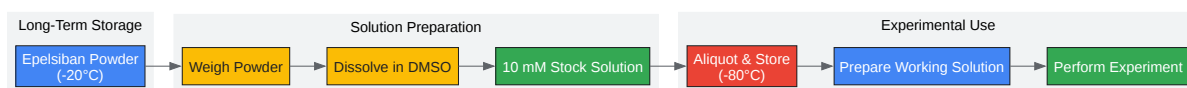
Experimental Protocols

Protocol 1: Preparation of a 10 mM **Epelsiban** Stock Solution in DMSO

- Calculate the required mass: **Epelsiban** has a molecular weight of 518.65 g/mol . To prepare 1 ml of a 10 mM stock solution, you will need 5.1865 mg of **Epelsiban**.
- Weigh the compound: Carefully weigh the calculated amount of **Epelsiban** powder in a microcentrifuge tube.
- Add solvent: Add 1 ml of high-purity DMSO to the tube.

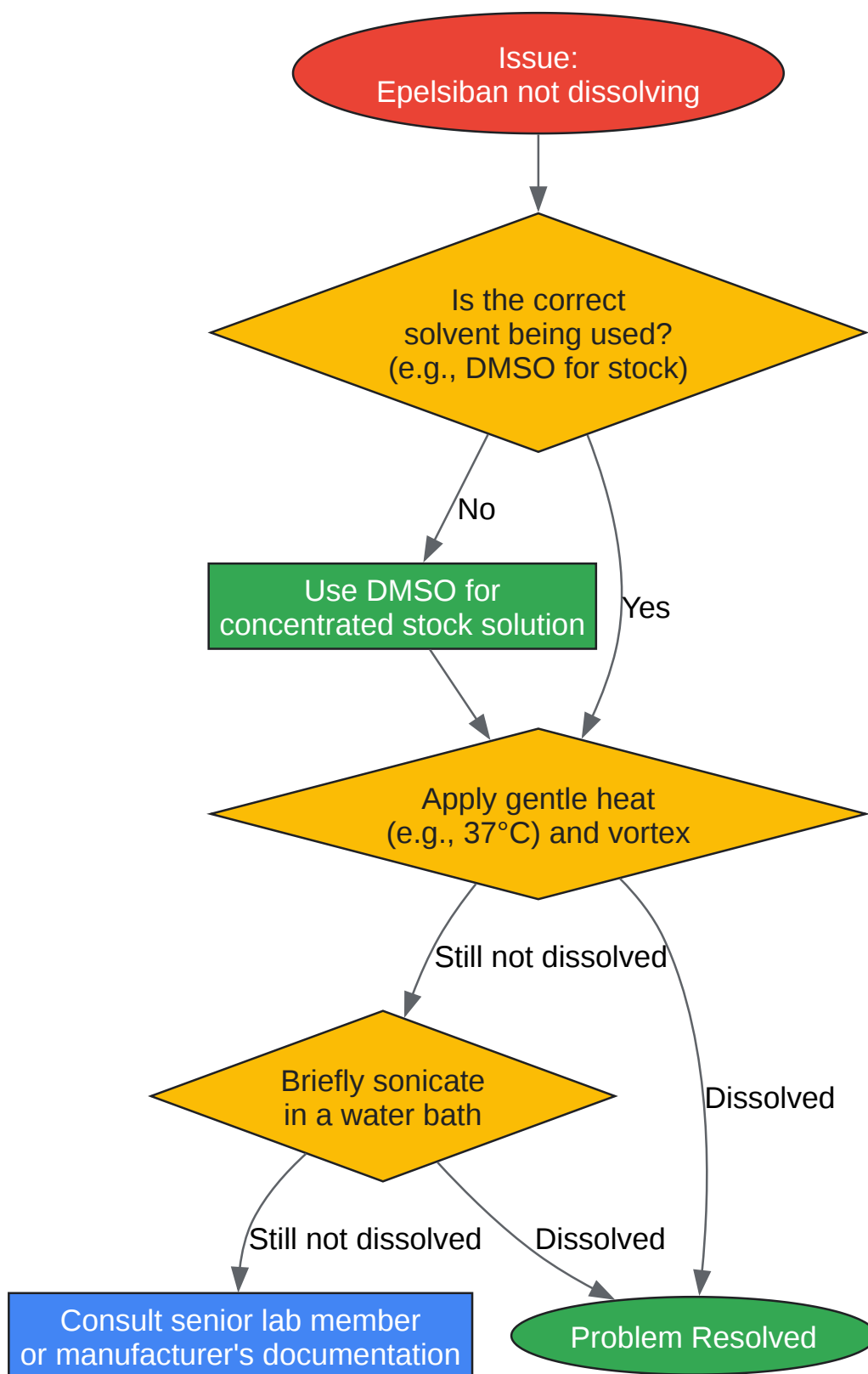
- Dissolve: Vortex the solution until the **Epelsiban** is completely dissolved. Gentle warming or brief sonication can be used if necessary.
- Store: Store the stock solution in aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).^[1]

Visualizations



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Caption: Workflow for preparing **Epelsiban** solutions for experiments.



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Caption: Troubleshooting guide for **Epelsiban** dissolution issues.

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References

- 1. Epelsiban | oxytocin receptor antagonist | CAS 872599-83-2 | GSK557296; GSK-557296 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
- 2. Epelsiban - Wikipedia [en.wikipedia.org]
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